

Optimizing reaction yield for 2-(Morpholine-4-carbonyl)benzoic acid synthesis

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Compound of Interest

Compound Name: 2-(Morpholine-4-carbonyl)benzoic acid

Cat. No.: B1345164

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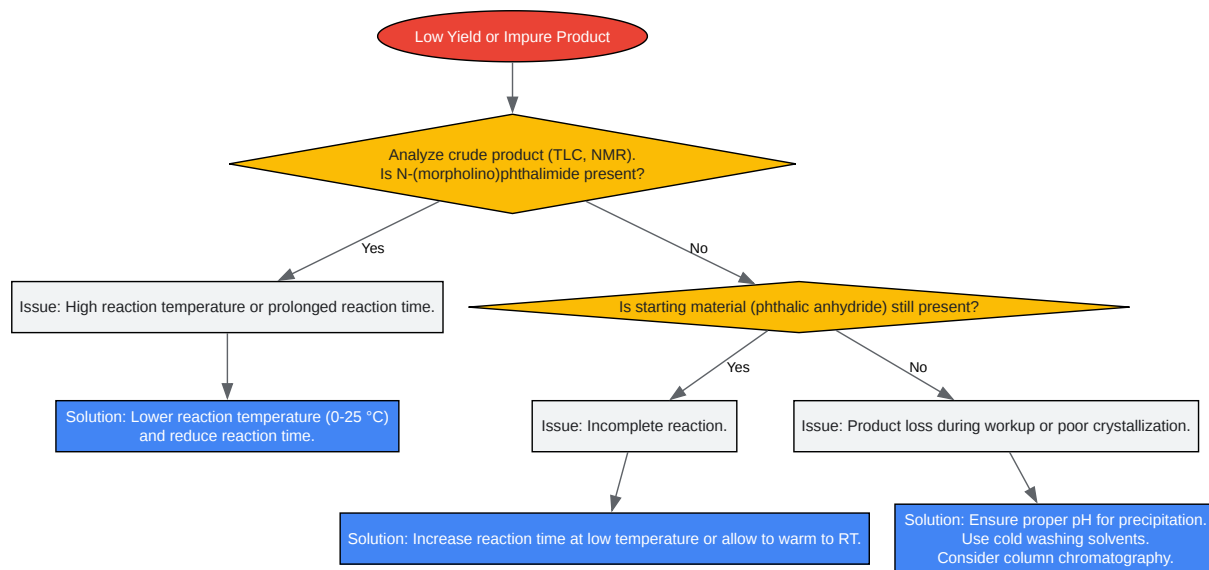
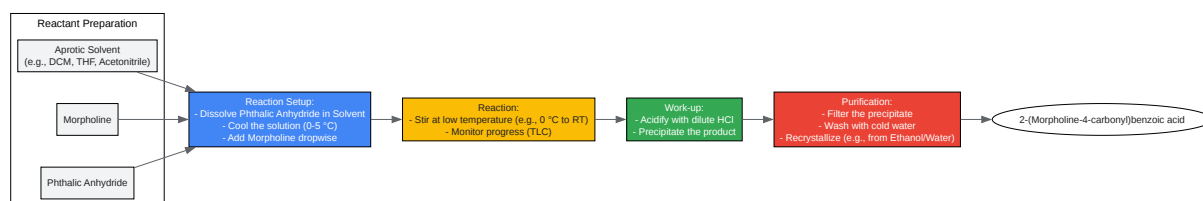
Technical Support Center: Synthesis of 2-(Morpholine-4-carbonyl)benzoic acid

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to optimize the reaction yield for the synthesis of **2-(Morpholine-4-carbonyl)benzoic acid**.

Troubleshooting Guide

The synthesis of **2-(Morpholine-4-carbonyl)benzoic acid** is primarily achieved through the nucleophilic acyl substitution reaction between phthalic anhydride and morpholine. The key to optimizing the yield is to favor the formation of the desired amic acid over the potential cyclized byproduct, N-(morpholino)phthalimide. This guide addresses common issues encountered during the synthesis.

Experimental Workflow Diagram



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- To cite this document: BenchChem. [Optimizing reaction yield for 2-(Morpholine-4-carbonyl)benzoic acid synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345164#optimizing-reaction-yield-for-2-morpholine-4-carbonyl-benzoic-acid-synthesis]

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